

Dimethyl 3-(bromomethyl)phthalate IUPAC name and synonyms

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Compound of Interest

Compound Name: *Dimethyl 3-(bromomethyl)phthalate*

Cat. No.: *B1344209*

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An In-depth Technical Guide to **Dimethyl 3-(bromomethyl)phthalate**

This technical guide provides a comprehensive overview of **Dimethyl 3-(bromomethyl)phthalate**, including its chemical identity, physicochemical properties, synthesis, and potential applications as a research chemical. This document is intended for researchers, scientists, and professionals in the fields of organic chemistry, medicinal chemistry, and drug development.

Chemical Identity

IUPAC Name: dimethyl 3-(bromomethyl)benzene-1,2-dicarboxylate[1]

Synonyms:

- **Dimethyl 3-(bromomethyl)phthalate**[1][2]
- 3-bromomethyl-phthalic acid dimethyl ester[1][2]
- 1,2-Benzenedicarboxylic acid, 3-(bromomethyl)-, 1,2-dimethyl ester[2]
- MFCD11505946[1]
- SCHEMBL1424324[2]

- CTK8H7703[2]
- ZINC89157260[2]

Physicochemical Properties

The following table summarizes the key quantitative data for **Dimethyl 3-(bromomethyl)phthalate**. It is important to note that most of the available data is computationally derived.

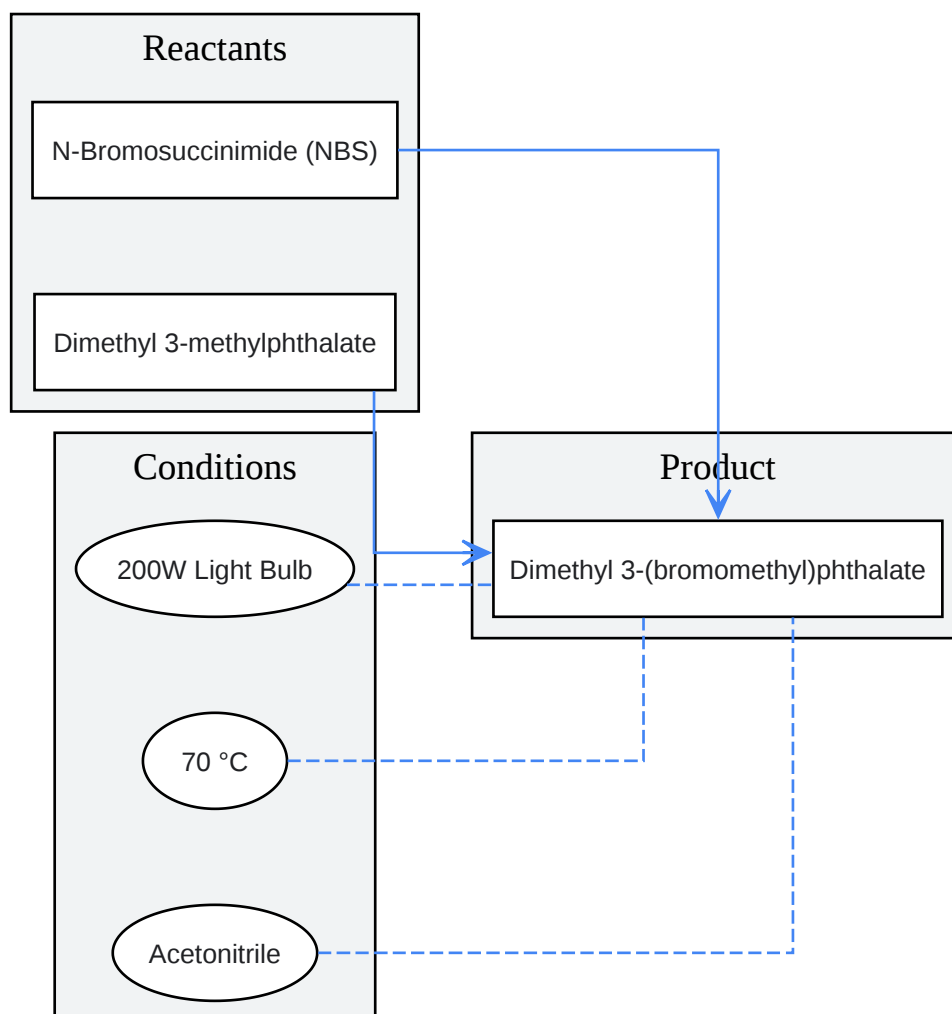
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ BrO ₄	PubChem[1]
Molecular Weight	287.11 g/mol	PubChem[1]
CAS Number	24129-04-2	PubChem[1]
Exact Mass	285.98407 Da	PubChem[1]
XLogP3	2.2	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Topological Polar Surface Area	52.6 Å ²	PubChem[1]
Heavy Atom Count	16	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	267	PubChem[1]

Experimental Protocols

Synthesis of Dimethyl 3-(bromomethyl)phthalate

A common method for the synthesis of **Dimethyl 3-(bromomethyl)phthalate** is via the radical bromination of Dimethyl 3-methylphthalate using N-bromosuccinimide (NBS).

Reaction Scheme:



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Caption: Synthesis of **Dimethyl 3-(bromomethyl)phthalate**.

Detailed Methodology:[3]

- **Reaction Setup:** A stirred mixture of Dimethyl 3-methylphthalate (12.1 g, 57.9 mmol) and N-bromosuccinimide (12.4 g, 69.5 mmol) in acetonitrile (150 mL) is prepared in a suitable reaction vessel.
- **Initiation and Reaction:** The mixture is heated to 70°C in an oil bath. A 200 W light bulb is positioned approximately 2 cm away from the reaction vessel to initiate the radical reaction,

which is allowed to proceed overnight.

- Workup:
 - The reaction mixture is cooled to room temperature and then concentrated under reduced pressure.
 - The resulting residue is dissolved in ethyl acetate (150 mL).
 - The organic solution is washed sequentially with water (3 x 50 mL) and brine (50 mL).
 - The organic layer is dried over magnesium sulfate (MgSO_4).
- Purification:
 - The solvent is removed in vacuo.
 - The crude product is purified by flash chromatography on silica gel using a hexane:ethyl acetate (8:2) eluent system.
- Product Characterization: The final product, 3-bromomethyl-phthalic dimethyl ester, is obtained as a solid (13.9 g, 83% yield).
 - ^1H NMR (CDCl_3): δ 7.94-7.90 (dd, $J=1.1$ and 7.9 Hz, 1H), 7.65-7.62 (dd, $J=1.0$ and 6.9 Hz, 1H), 7.47 (t, $J=7.8$ Hz, 1H), 4.54 (s, 2H), 3.97 (s, 3H), 3.90 (s, 3H).^[3]

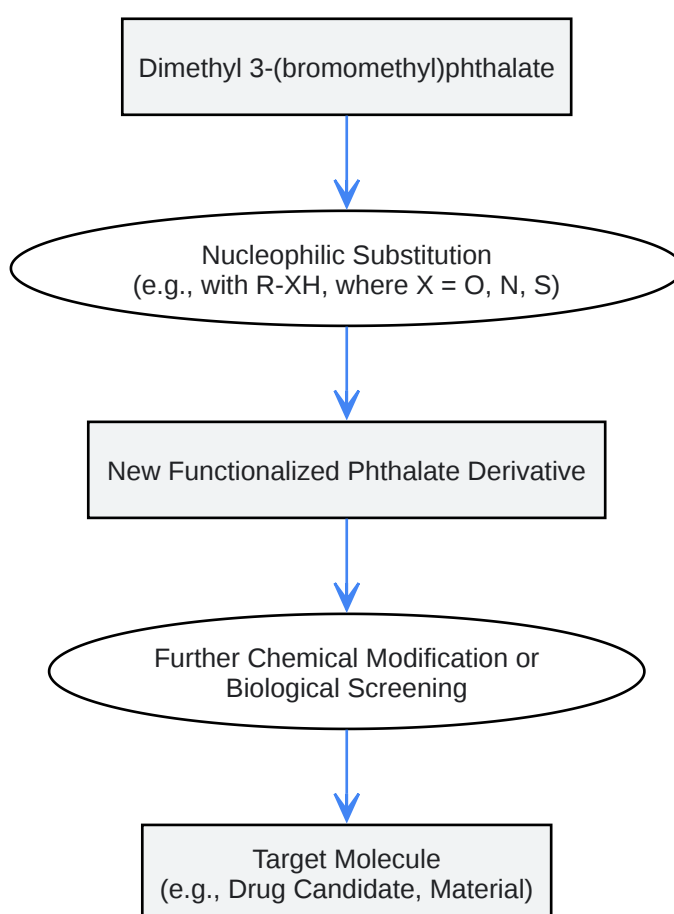
Applications in Research

Currently, there is limited information available on the direct biological activities or end-product applications of **Dimethyl 3-(bromomethyl)phthalate**. Its chemical structure, featuring a reactive bromomethyl group and two ester functionalities, suggests its primary utility as a synthetic intermediate or a building block in organic synthesis.

The bromomethyl group is a versatile functional group that can readily undergo nucleophilic substitution reactions. This allows for the introduction of the phthalate moiety into a wide range of molecules, which could be of interest in the development of:

- Novel pharmaceutical agents: The phthalate core could serve as a scaffold for the synthesis of new therapeutic compounds.
- Pro-drugs: The ester groups could be designed to be hydrolyzed in vivo, releasing an active drug molecule.
- Functionalized materials: The compound could be used to modify polymers or surfaces to impart specific chemical properties.

Logical Workflow for Application as a Synthetic Intermediate:



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Caption: Potential workflow for utilizing **Dimethyl 3-(bromomethyl)phthalate**.

Further research is required to explore the full potential of this compound in various scientific and industrial applications. Researchers are encouraged to investigate its reactivity and to

screen any novel derivatives for biological activity.

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References

- 1. Dimethyl 3-(bromomethyl)phthalate | C₁₁H₁₁BrO₄ | CID 22464988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. Synthesis routes of Dimethyl 3-(bromomethyl)phthalate [benchchem.com]
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